Potential therapeutic applications of piperazine compounds

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Compound of Interest

Compound Name:	*2-Piperazin-1-ylbutanoic acid dihydrochloride*
CAS No.:	*1051369-22-2*
Cat. No.:	*B1285104*

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Title: The Piperazine Scaffold in Modern Pharmacotherapy: Structural Versatility, CNS Modulation, and Kinase Inhibition

Executive Summary

The piperazine ring (1,4-diazacyclohexane) is recognized in medicinal chemistry as a "privileged scaffold."[1][2] Its ubiquity in FDA-approved therapeutics—from the historical anthelmintic Antepar to the blockbuster antipsychotic Aripiprazole and the tyrosine kinase inhibitor Imatinib—stems from its unique physicochemical profile. This guide analyzes the piperazine moiety not merely as a linker, but as a functional pharmacophore that modulates lipophilicity (LogP), enhances aqueous solubility via protonation of the secondary nitrogens, and provides a rigid yet adaptable conformation for receptor binding.

Part 1: Structural Pharmacology & Physicochemical Properties

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The piperazine core offers a strategic advantage in drug design due to its ability to adopt a chair conformation, minimizing steric strain while projecting substituents at the N1 and N4 positions into specific receptor pockets.

Key Physicochemical Drivers:

- Acid-Base Chemistry: With pKa values typically around 5.3 and 9.7, piperazine exists as a dication at physiological pH (in the stomach) and a monocation or neutral species in the blood. This tunable ionization is critical for oral bioavailability and blood-brain barrier (BBB) penetration.
- Conformational Rigidity: Unlike open-chain diamines, the cyclic nature of piperazine restricts bond rotation, reducing the entropic penalty upon binding to a protein target.
- Hydrogen Bonding: The nitrogen atoms serve as hydrogen bond acceptors (and donors if unsubstituted), anchoring the molecule within the active site of enzymes or GPCRs.

Part 2: CNS Therapeutics (Serotonin & Dopamine Modulation)

The most prolific application of piperazine derivatives lies in neuropsychiatry. The scaffold is frequently used to tether an aryl group (arylpiperazines) to a receptor-binding domain.[3]

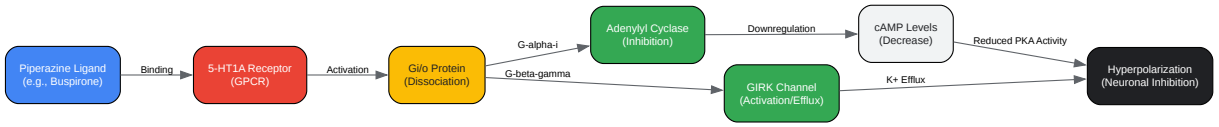
Mechanism of Action:

- 5-HT1A Receptor Agonism: Arylpiperazines (e.g., Buspirone) bind to the 5-HT1A receptor. The piperazine ring often occupies a hydrophobic pocket, while the protonated nitrogen interacts with a conserved aspartate residue (Asp116) in the receptor's transmembrane domain.
- D2 Receptor Modulation: In "third-generation" antipsychotics like Aripiprazole, the piperazine moiety acts as a spacer that positions the quinolinone headgroup and the dichlorophenyl tail to achieve partial agonism, stabilizing dopamine signaling without complete blockade.

Visualization: 5-HT1A Signaling Pathway

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The following diagram illustrates the downstream effects of a piperazine-based agonist binding to the Gi/o-coupled 5-HT1A receptor.



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Caption: Signal transduction cascade initiated by piperazine-based 5-HT1A agonists, leading to neuronal hyperpolarization.

Part 3: Oncology & Kinase Inhibition[4][5]

In oncology, the piperazine ring is pivotal in Type I and Type II kinase inhibitors. It is often solvent-exposed, improving the solubility of otherwise lipophilic heterocyclic inhibitors.

Comparative Analysis of Piperazine-Based Kinase Inhibitors:

Drug Name	Target Kinase	Piperazine Role	Indication
Imatinib	BCR-ABL	Increases solubility; H-bonds with Glu286/Asp381	CML (Leukemia)
Dasatinib	SRC/ABL	Solvent-exposed tail; improves PK profile	CML (Resistant)
Palbociclib	CDK4/6	Connects the pyridopyrimidine core to side chains	Breast Cancer
Bosutinib	SRC/ABL	Enhances binding affinity via H-bonding network	CML

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Mechanistic Insight: In Imatinib, the piperazine ring is attached to a methyl-phenyl group. While the pyrimidine and pyridine rings interact with the ATP-binding site, the piperazine protrudes towards the solvent interface, modulating the drug's pharmacokinetic properties (absorption and excretion) rather than its primary catalytic inhibition.

Part 4: Synthesis Protocol (Buchwald-Hartwig Amination)

The most robust method for synthesizing N-aryl piperazines (the core of most CNS and oncology drugs) is the Palladium-catalyzed Buchwald-Hartwig amination. This replaces older, harsher nucleophilic substitutions.

Experimental Protocol: Synthesis of N-(4-Chlorophenyl)piperazine

Note: This protocol assumes the use of a mono-protected piperazine (e.g., N-Boc-piperazine) to prevent bis-arylation.

Reagents:

- 1-Bromo-4-chlorobenzene (1.0 equiv)
- N-Boc-piperazine (1.2 equiv)
- Pd2(dba)3 (1-2 mol%)
- BINAP or Xantphos (Ligand, 2-4 mol%)
- Sodium tert-butoxide (NaOtBu, 1.5 equiv)
- Toluene (Anhydrous)

Step-by-Step Methodology:

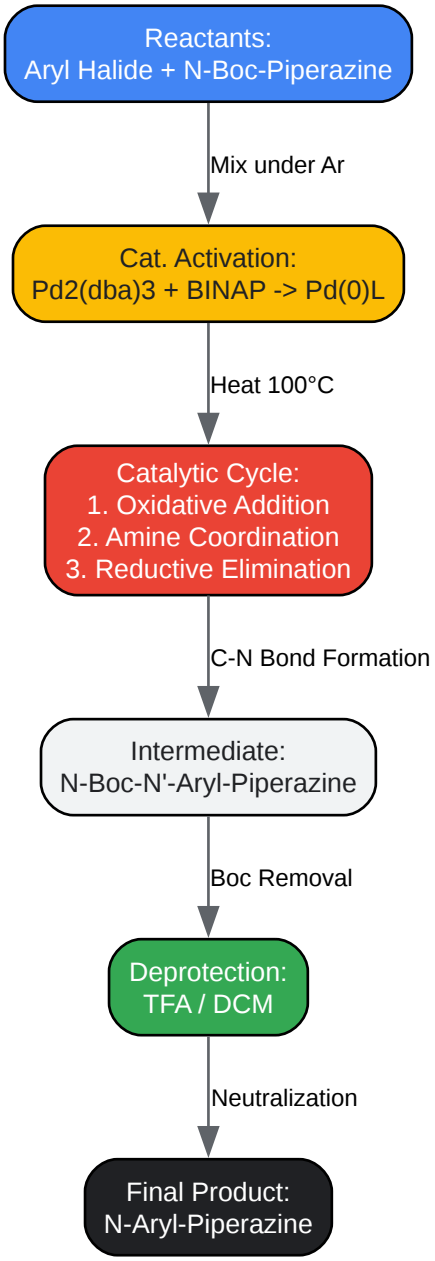
- Inert Setup: Flame-dry a Schlenk flask and cool under a stream of Argon. Causality: Palladium catalysts are susceptible to oxidation; moisture can degrade the base.

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- Charging: Add Pd2(dba)3, Ligand (BINAP), and NaOtBu to the flask. Purge with Argon for 5 minutes.
- Solvent Addition: Add anhydrous toluene via syringe. Stir at room temperature for 10 minutes to allow the active Pd(0)-Ligand complex to form.
- Substrate Addition: Add the aryl halide and N-Boc-piperazine.
- Reaction: Heat the mixture to 80-100°C for 12-16 hours. Monitor via TLC (Hexane:EtOAc).
- Workup: Cool to RT, filter through a celite pad (to remove Pd black), and concentrate the filtrate in vacuo.
- Deprotection: Dissolve the intermediate in DCM and add TFA (trifluoroacetic acid) to remove the Boc group, yielding the free amine.

Visualization: Synthetic Workflow

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Caption: Workflow for the Buchwald-Hartwig synthesis of aryl-piperazines.

Part 5: Biological Validation (Self-Validating Protocol)

To confirm the therapeutic potential of a synthesized piperazine derivative, a Radioligand Binding Assay is the standard for determining affinity (Ki) for CNS receptors (e.g., 5-HT1A).

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Protocol: Membrane Preparation & Binding

- Tissue Source: Use HEK293 cells stably expressing human 5-HT1A receptors.
- Homogenization: Homogenize cells in ice-cold Tris-HCl buffer (pH 7.4). Centrifuge at 40,000 x g to isolate membrane fractions.
- Incubation:
  - Total Binding: Incubate membranes with [3H]-8-OH-DPAT (0.5 nM) and the test piperazine compound (concentration range: 10^-10 to 10^-5 M).
  - Non-Specific Binding (Control): Incubate parallel tubes with excess unlabeled 5-HT (10 µM). Causality: This step validates that the signal is receptor-specific and not due to lipid absorption.
- Filtration: Terminate the reaction by rapid filtration through GF/B glass fiber filters using a cell harvester. Wash 3x with ice-cold buffer.
- Analysis: Measure radioactivity via liquid scintillation counting. Calculate IC50 and convert to Ki using the Cheng-Prusoff equation.

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